

protocol for dissolving and storing 2-Bromolysergic Acid for research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromolysergic Acid

Cat. No.: B15290456

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Application Notes and Protocols for 2-Bromolysergic Acid

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **2-Bromolysergic Acid** (also known as 2-Br-LSD or BOL-148) is a research chemical. This document is intended for informational purposes for research professionals and does not endorse or encourage the use of this substance outside of a controlled, legal, and ethical research setting. All handling and experiments should be conducted in compliance with local regulations and institutional safety guidelines.

Introduction

2-Bromolysergic Acid Diethylamide (2-Br-LSD, BOL-148) is a lysergamide and a non-hallucinogenic analog of lysergic acid diethylamide (LSD).^{[1][2]} It acts as a partial agonist at the serotonin 5-HT_{2A} receptor but does not induce the head-twitch response in animal models, which is a behavioral proxy for psychedelic effects.^{[1][3]} Its unique pharmacological profile, including psychoplastogenic and potential antidepressant-like effects, has made it a compound of interest for therapeutic development.^{[1][3]}

These application notes provide a detailed protocol for the proper dissolution and storage of **2-Bromolysergic Acid** to ensure its stability and integrity for research applications.

Chemical and Physical Properties

A summary of the key properties of **2-Bromolysergic Acid** is presented below.

Property	Value	Reference
Synonyms	2-Br-LSD, BOL-148, Bromolysergide	[1] [2] [4]
Molecular Formula	C ₂₀ H ₂₄ BrN ₃ O	[2] [4]
Molecular Weight	402.34 g/mol	[4]
Appearance	Off-white to light yellow solid	[4]

Safety and Handling Precautions

2-Bromolysergic Acid is a potent chemical, and appropriate safety measures must be followed.

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes serious eye irritation and may cause respiratory irritation.
- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves (e.g., nitrile) when handling the compound. [\[5\]](#)
- Ventilation: Handle the solid compound and prepare solutions in a well-ventilated laboratory or under a chemical fume hood to avoid inhalation of dust or aerosols.
- Handling: Avoid direct contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. [\[5\]](#)
- Storage of Solid: Store the solid compound locked up in a well-ventilated, cool, and dry place. Keep the container tightly closed. [\[5\]](#)

Solubility Data

The choice of solvent is critical for preparing stable stock solutions. Based on available data, the following solvents are recommended.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	≥10 mg/mL	[6]
Ethanol	≥10 mg/mL	[6]
Acetonitrile	A commercial solution is available at 100 µg/mL	[2]
Dimethylformamide (DMF)	Suitable for dissolving lysergamides	[7]

Note: For cell-based assays, ensure the final concentration of the organic solvent (e.g., DMSO) in the culture medium is non-toxic to the cells (typically ≤0.1% to 0.5%).

Experimental Protocol: Dissolution of 2-Bromolysergic Acid

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **2-Bromolysergic Acid** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials with PTFE-lined caps
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

Procedure:

- **Pre-weighing Preparation:** Allow the container of solid **2-Bromolysergic Acid** to equilibrate to room temperature before opening to prevent condensation of moisture on the compound.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the solid compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.02 mg of **2-Bromolysergic Acid** (Molecular Weight = 402.34 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the weighed solid. For 4.02 mg, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution if necessary, but prolonged exposure to heat should be avoided.
- **Verification:** Visually inspect the solution against a light source to ensure that no particulates are present.
- **Labeling and Storage:** Clearly label the vial with the compound name, concentration, solvent, and date of preparation. Proceed immediately to the storage protocol.

Storage Protocol

Lysergamides are sensitive to light, heat, oxygen, and moisture.^{[8][9]} Proper storage is essential to prevent degradation.

Form	Short-Term Storage (1-4 weeks)	Long-Term Storage (>4 weeks)	Reference
Solid	4°C, desiccated, protected from light	-20°C, desiccated, protected from light	[5] [10]
Solution (in solvent)	-20°C, protected from light	-80°C, protected from light	[11]

Procedure for Storing Stock Solutions:

- **Aliquotting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in appropriate vials (e.g., amber glass or

polypropylene microcentrifuge tubes).

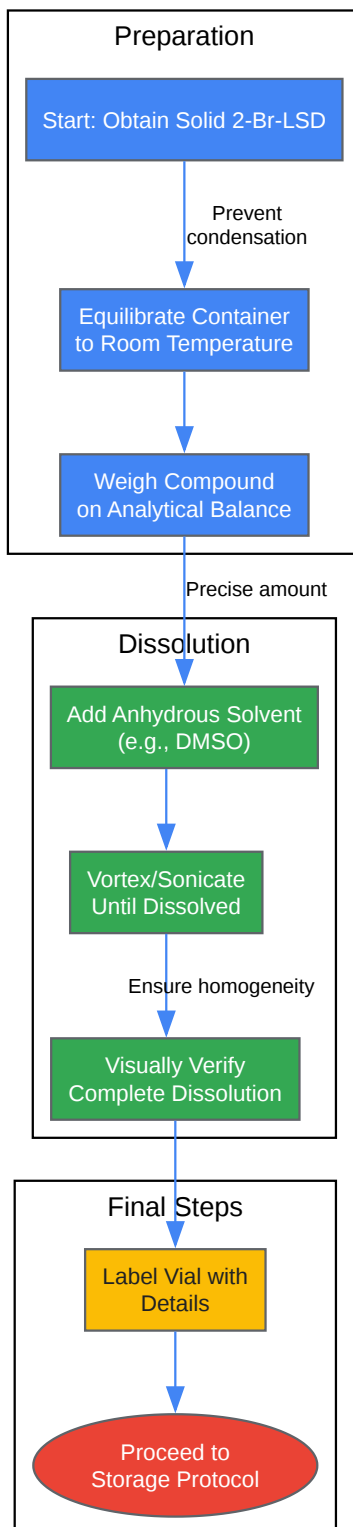
- **Inert Gas:** For maximum stability during long-term storage, the headspace of the vials can be purged with an inert gas like argon or nitrogen before sealing.
- **Sealing:** Ensure vials are tightly sealed to prevent solvent evaporation and contamination. Parafilm can be wrapped around the cap for an extra layer of security.
- **Light Protection:** Wrap vials in aluminum foil or use amber-colored vials to protect the solution from light.[\[8\]](#)[\[12\]](#)
- **Freezing:** Place the aliquoted and protected vials in a freezer at -20°C for short-term storage or -80°C for long-term storage. A solution in acetonitrile has been shown to be stable for at least 3 years at -20°C.[\[2\]](#)
- **Thawing:** When ready to use, remove a single aliquot from the freezer and allow it to warm to room temperature before opening the cap. This critical step prevents atmospheric moisture from condensing into the cold solution, which can cause degradation.[\[10\]](#)[\[13\]](#)

Visualized Workflows

Dissolution Workflow

The following diagram illustrates the step-by-step process for dissolving solid **2-Bromolysergic Acid** to prepare a stock solution.

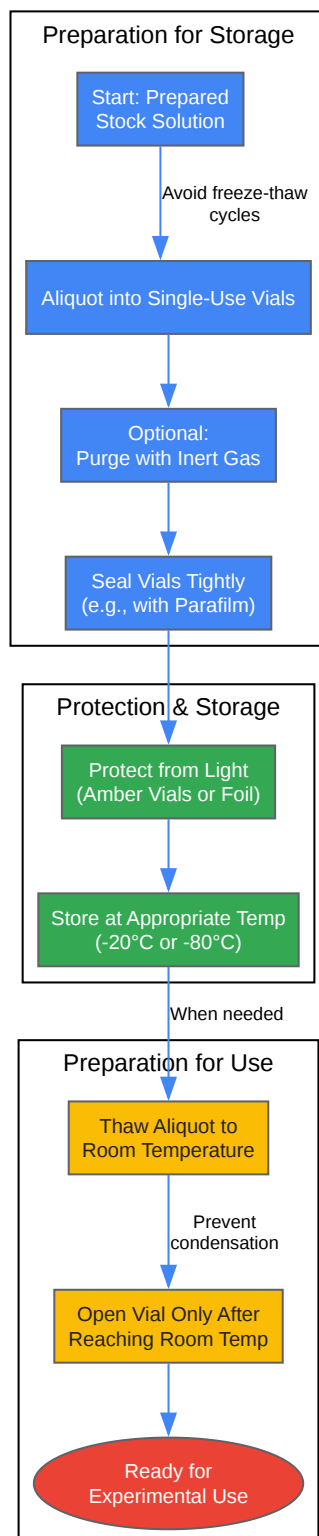
Workflow for Dissolving 2-Bromolysergic Acid

[Click to download full resolution via product page](#)Caption: Workflow for dissolving solid **2-Bromolysergic Acid**.

Storage Workflow

This diagram outlines the recommended procedure for storing the prepared stock solution to maintain its stability.

Workflow for Storing 2-Br-LSD Stock Solution

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Caption: Workflow for storing 2-Br-LSD stock solutions.

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